

# An In-Depth Technical Guide to 1-Iodobutane-d9

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## Compound of Interest

Compound Name: 1-Iodobutane-d9

CAS No.: 59012-24-7

Cat. No.: B106503

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This guide provides a comprehensive technical overview of **1-iodobutane-d9** (perdeuterated butyl iodide), a critical reagent and internal standard for professionals in research, chemical synthesis, and drug development. We will delve into its structural properties, synthesis, analytical validation, and key applications, offering field-proven insights into its effective utilization.

## Core Concepts: Structure and Physicochemical Properties

**1-Iodobutane-d9** is the isotopically labeled analog of 1-iodobutane, where all nine hydrogen atoms have been replaced with deuterium. This substitution is fundamental to its primary applications, particularly in mass spectrometry.

**Structural Formula:** The linear formula is  $CD_3(CD_2)_2CD_2I$ .<sup>[1]</sup> This uniform deuteration results in a mass shift of +9 atomic mass units compared to its non-deuterated counterpart, a critical feature for its use as an internal standard.<sup>[1]</sup>

The IUPAC name for this compound is 1,1,1,2,2,3,3,4,4-nonadeuterio-4-iodobutane.<sup>[2][3]</sup> Its structure features a primary carbon atom bonded to an iodine atom, making it an excellent substrate for  $S_N2$  nucleophilic substitution reactions.<sup>[4]</sup> The iodide ion is a superior leaving group, facilitating the introduction of the deuterated butyl moiety into various molecular scaffolds.<sup>[4]</sup>

### Physicochemical Data Summary

Property	Value	Source(s)
Chemical Formula	C <sub>4</sub> D <sub>9</sub> I	[5]
Molecular Weight	193.07 g/mol	[1][2][6]
CAS Number	59012-24-7	[1][6]
Appearance	Clear, colorless oil/liquid	[5]
Density	1.696 g/mL at 25 °C	[1][5]
Boiling Point	130-131 °C (lit.)	[1][5]
Melting Point	-103 °C	[1][5]
Isotopic Purity	Typically ≥98 atom % D	[1]
Chemical Purity	Typically ≥99% (CP)	[1]

A notable feature is the inclusion of copper wire as a stabilizer in commercial preparations.[1][6]

Expertise Insight: The copper acts as a scavenger for any free iodine (I<sub>2</sub>) that may form upon decomposition due to light or heat, thus preventing the degradation of the product and the formation of impurities that could interfere with sensitive analyses.

## Synthesis and Quality Control: A Self-Validating Workflow

The reliable synthesis and rigorous characterization of **1-iodobutane-d9** are paramount to its function. While multiple synthetic routes exist, a common laboratory-scale approach involves the iodination of a perdeuterated butanol precursor.

### Conceptual Synthesis Protocol

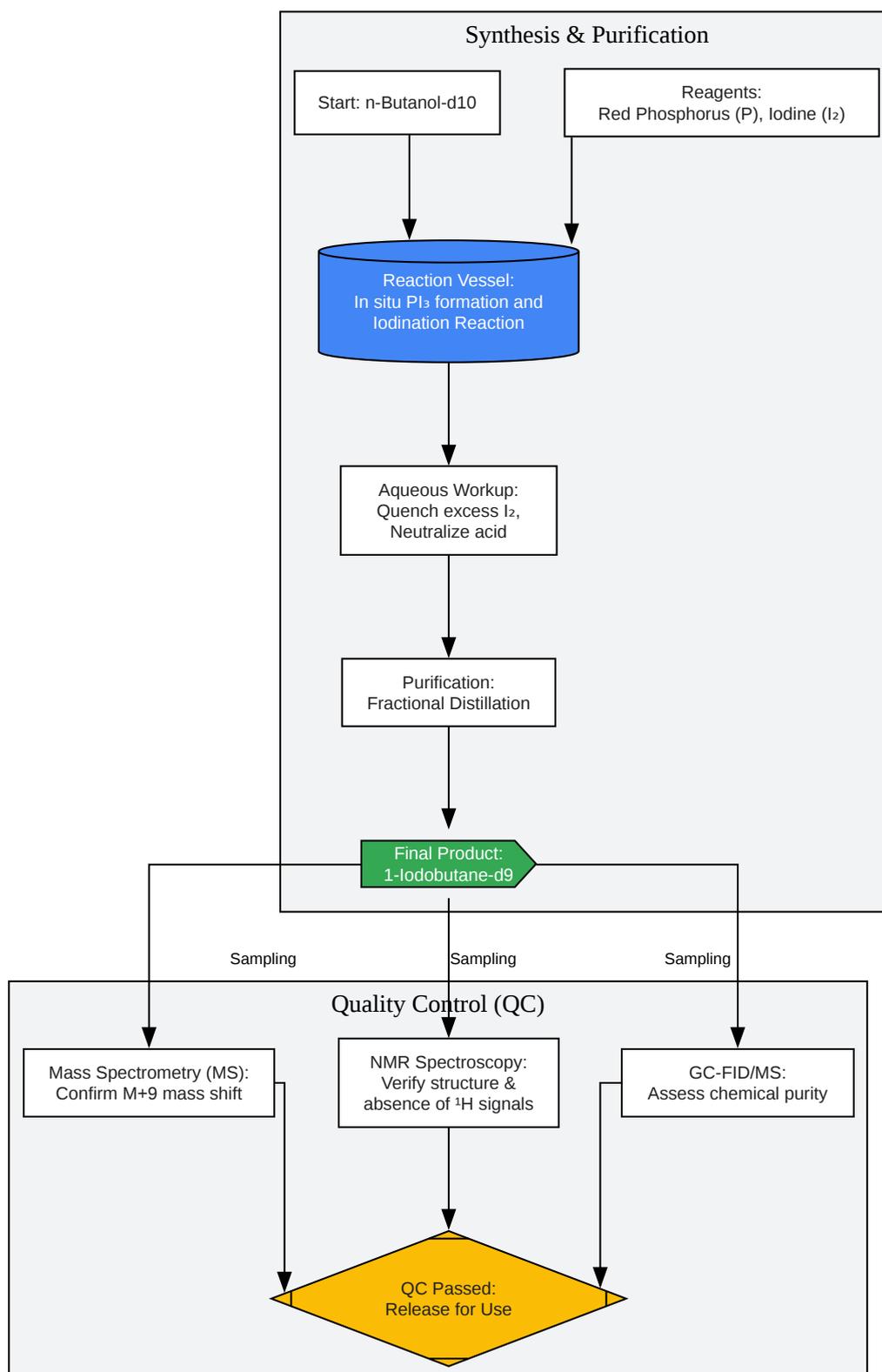
A robust method for preparing iodoalkanes from alcohols is the reaction with iodine and a phosphine source, often generated in situ from red phosphorus.

Reaction: n-Butanol-d<sub>10</sub> + I<sub>2</sub> + P(red) → **1-iodobutane-d9**

Causality Behind Experimental Choices:

- **Starting Material:** n-Butanol-d10 is chosen as the precursor to ensure complete deuteration of the butyl chain. The isotopic purity of this starting material directly dictates the final isotopic enrichment of the product.
- **Reagents:** The use of red phosphorus and iodine generates phosphorus triiodide (PI<sub>3</sub>) in situ.<sup>[7]</sup> This method is often preferred for its efficiency and the relatively mild conditions required compared to using hydroiodic acid, which can be more corrosive and prone to side reactions.
- **Purification:** Post-reaction workup is critical. It typically involves quenching excess iodine, washing with aqueous solutions to remove water-soluble byproducts, drying, and finally, distillation to achieve high chemical purity.

The following diagram illustrates a generalized workflow for the synthesis and validation of **1-iodobutane-d9**.



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Caption: Synthesis and Quality Control Workflow for **1-Iodobutane-d9**.

## Analytical Characterization: The Self-Validating System

Every batch must be rigorously tested to confirm its identity, chemical purity, and isotopic enrichment. This validation is non-negotiable for its use in regulated environments or demanding quantitative assays.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The proton NMR spectrum is the primary tool for confirming the degree of deuteration. For a high-purity sample, the spectrum should show a near-complete absence of signals in the regions where protons of 1-iodobutane would typically appear (approx. 0.9-3.2 ppm).[8][9] Any residual signals are used to calculate the isotopic purity (e.g., >98 atom % D).
  - $^{13}\text{C}$  NMR: This analysis confirms the carbon backbone of the butyl chain.
  - $^2\text{H}$  (Deuterium) NMR: This provides direct evidence of the deuterium incorporation at the expected carbon positions.
- Mass Spectrometry (MS):
  - Trustworthiness: MS is the definitive technique for confirming the molecular weight. The mass spectrum of **1-iodobutane-d9** will show a molecular ion peak at  $m/z$  193.07, corresponding to the fully deuterated molecule.[1][6] This is a clear +9 amu shift from the unlabeled compound's molecular ion ( $m/z$  184.02).[9][10] This distinct mass difference is the cornerstone of its utility as an internal standard.
- Gas Chromatography (GC):
  - GC coupled with a Flame Ionization Detector (FID) or a mass spectrometer is used to determine chemical purity. This analysis separates the **1-iodobutane-d9** from any residual starting materials, solvents, or byproducts, ensuring that the product is  $\geq 99\%$  chemically pure.[1]

## Field-Proven Applications in Drug Development and Research

The primary role of **1-iodobutane-d9** is as a synthetic intermediate and, more critically, as an internal standard in quantitative bioanalysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

## Alkylating Agent in Synthesis

As a deuterated alkylating agent, it is used to introduce a stable isotope-labeled (SIL) butyl group into a molecule of interest.<sup>[4][6]</sup> This is often the final step in the synthesis of a deuterated internal standard for a drug candidate or metabolite that contains a butyl moiety.

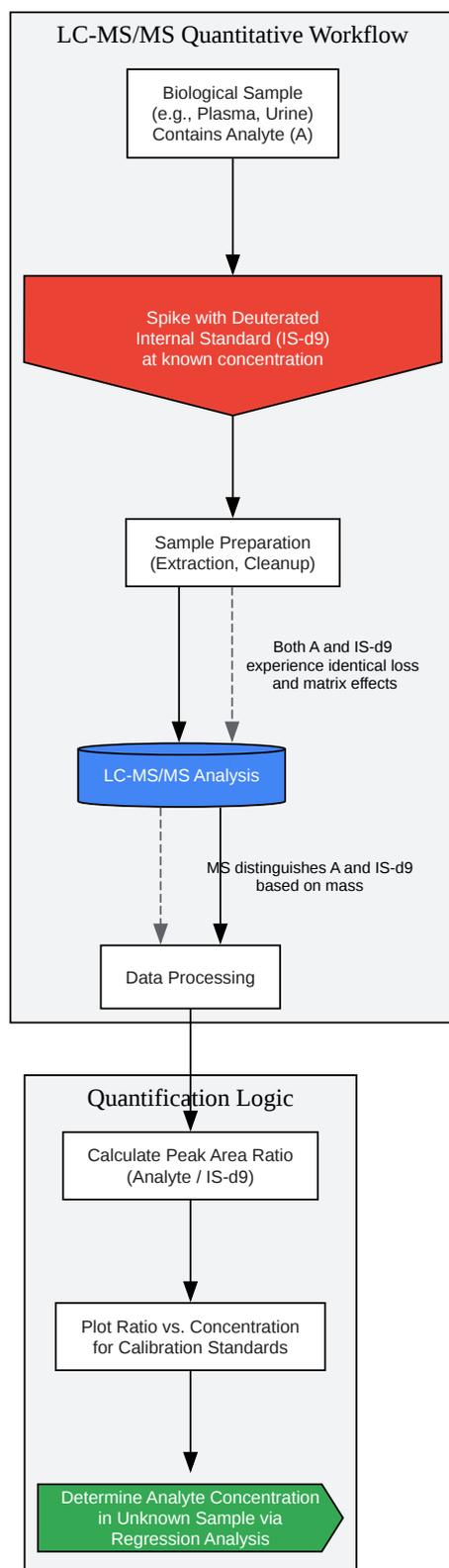
## Gold-Standard Internal Standard for LC-MS

In quantitative analysis, an internal standard (IS) is added at a known concentration to all samples, calibrators, and quality controls.<sup>[11]</sup> Its purpose is to correct for variations in sample preparation, injection volume, and instrument response (especially matrix effects).<sup>[11][12][13]</sup>

Why Deuterated Standards are Superior:

- **Co-elution:** **1-Iodobutane-d9** (or a molecule synthesized from it) is chemically identical to its non-deuterated analyte. This ensures it co-elutes from the LC column, experiencing the exact same matrix-induced ion suppression or enhancement at the same time.<sup>[14]</sup>
- **Identical Extraction Recovery:** It mimics the analyte's behavior during sample preparation steps (e.g., liquid-liquid extraction, protein precipitation), ensuring that any loss of analyte is mirrored by a proportional loss of the IS.<sup>[15]</sup>
- **Distinct Mass:** Despite its identical chemical behavior, its +9 mass difference allows it to be independently detected and quantified by the mass spectrometer.<sup>[11]</sup>

The diagram below illustrates the logic of using a deuterated internal standard in a typical LC-MS/MS workflow.



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Caption: Use of a Deuterated Internal Standard in a Quantitative LC-MS/MS Assay.

## Safety, Handling, and Storage

Professionals must handle **1-iodobutane-d9** with appropriate care, recognizing its chemical hazards.

- Hazards: It is a flammable liquid and vapor and is toxic or harmful if inhaled.[2][6][10] It may cause skin and eye irritation.[16]
- Handling:
  - Work in a well-ventilated area, preferably a chemical fume hood.[17]
  - Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[18]
  - Keep away from heat, sparks, and open flames. Ground equipment to prevent static discharge.
- Storage:
  - Store in a cool, dry, well-ventilated place away from light.[6] Light sensitivity is a key concern, as it can cause the release of free iodine.[16][18]
  - Keep containers tightly sealed to prevent moisture ingress and evaporation.[16]

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